

# Physical and chemical properties of Picrasidine M

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## Compound of Interest

Compound Name: *Picrasidine M*

Cat. No.: *B1677792*

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## Picrasidine M: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Picrasidine M** is a naturally occurring  $\beta$ -carboline alkaloid isolated from the root bark of *Picrasma quassioides* BENNET. This technical guide provides a detailed overview of the known physical and chemical properties of **Picrasidine M**, alongside a summary of the biological activities observed in related compounds and the broader context of alkaloids from *Picrasma quassioides*. Due to the limited availability of public data, this guide also highlights areas where further research is critically needed.

### Introduction

The *Picrasma* genus is a rich source of diverse alkaloids, with many exhibiting significant pharmacological potential. Among these, the  $\beta$ -carboline alkaloids have attracted considerable attention for their wide range of biological activities, including anti-inflammatory and anticancer properties. **Picrasidine M**, a member of this family, was first isolated and its structure elucidated in the mid-1980s. However, detailed experimental data and specific biological studies on **Picrasidine M** remain scarce in publicly accessible literature. This guide aims to

consolidate the available information on **Picrasidine M** and to provide a framework for future research and development.

## Physical and Chemical Properties

Comprehensive experimental data for the physical and chemical properties of **Picrasidine M** are not widely available in the public domain. The following tables summarize the available computed data from reputable chemical databases and the limited information from primary literature references.

**Table 1: General and Computed Physical & Chemical Properties of Picrasidine M**

Property	Value	Source
Molecular Formula	C <sub>29</sub> H <sub>22</sub> N <sub>4</sub> O <sub>4</sub>	PubChem[1]
Molecular Weight	490.5 g/mol	PubChem[1]
Monoisotopic Mass	490.16410520 Da	PubChem[1]
Appearance	Yellow amorphous powder	Inferred from related compounds
Melting Point	Data not available	
Solubility	Data not available	
XLogP3-AA	4.3	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	5	PubChem[1]
Rotatable Bond Count	4	PubChem[1]
Topological Polar Surface Area	89.5 Å <sup>2</sup>	PubChem[1]

**Table 2: Spectroscopic Data for Picrasidine M**

Detailed experimental spectroscopic data for **Picrasidine M** is not available in the searched public literature. The structural elucidation was originally reported by Ohmoto et al. in 1985, but the full spectral data from this publication could not be accessed.

Spectroscopic Technique	Observed Data
<sup>1</sup> H NMR	Data not available
<sup>13</sup> C NMR	Data not available
Infrared (IR)	Data not available
Ultraviolet-Visible (UV-Vis)	Data not available
Mass Spectrometry (MS)	Data not available

## Biological Activity and Signaling Pathways

Specific biological studies on **Picrasidine M** are notably absent in the available literature. However, the pharmacological activities of other picrasidine alkaloids and extracts from *Picrasma quassioides* provide a strong indication of its potential therapeutic relevance.

## Context from Related Picrasidine Alkaloids

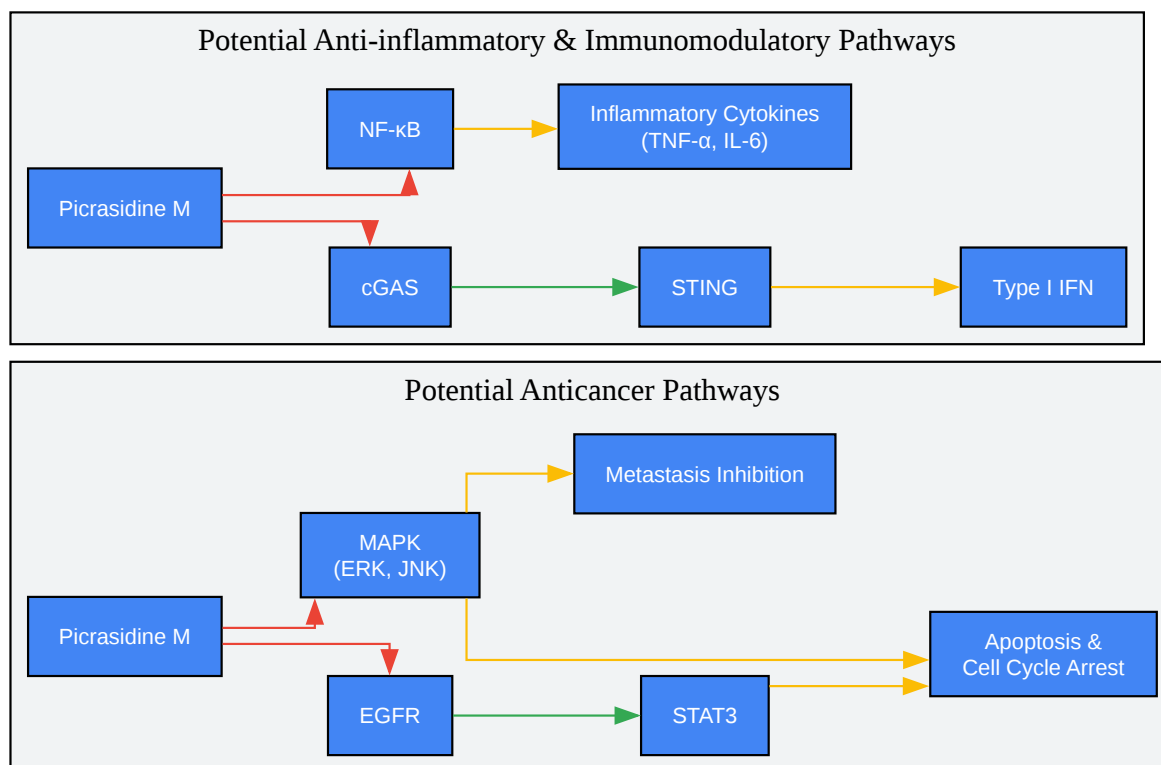
- Anticancer Activity: Several picrasidine alkaloids have demonstrated potent anticancer effects.
  - Picrasidine G has been shown to decrease the viability of triple-negative breast cancer cells by inhibiting the EGFR/STAT3 signaling pathway[1].
  - Picrasidine I induces apoptosis in oral squamous cell carcinoma cells through the downregulation of JNK phosphorylation and cell cycle arrest[2][3][4].
  - Picrasidine J inhibits the metastasis of head and neck squamous cell carcinoma by targeting the EMT pathway, KLK-10 expression, and ERK signaling[2][5].
- Anti-inflammatory Activity: Alkaloids from *Picrasma quassioides* are known to possess anti-inflammatory properties[3][6].

- Studies on various  $\beta$ -carboline alkaloids from this plant have shown inhibition of nitric oxide (NO) production and pro-inflammatory cytokines like TNF- $\alpha$  and IL-6[6].
- Immunomodulatory Activity:
  - Picrasidine S has been identified as a potent inducer of Type I interferon (IFN-I) and acts as a vaccine adjuvant by activating the cGAS-IFN-I signaling pathway[5].

Given the structural similarities between **Picrasidine M** and other members of the picrasidine family, it is plausible that it may share some of these biological activities. However, this requires direct experimental verification.

## Potential Signaling Pathways for Investigation

Based on the known mechanisms of related compounds, the following signaling pathways are logical starting points for investigating the biological effects of **Picrasidine M**.



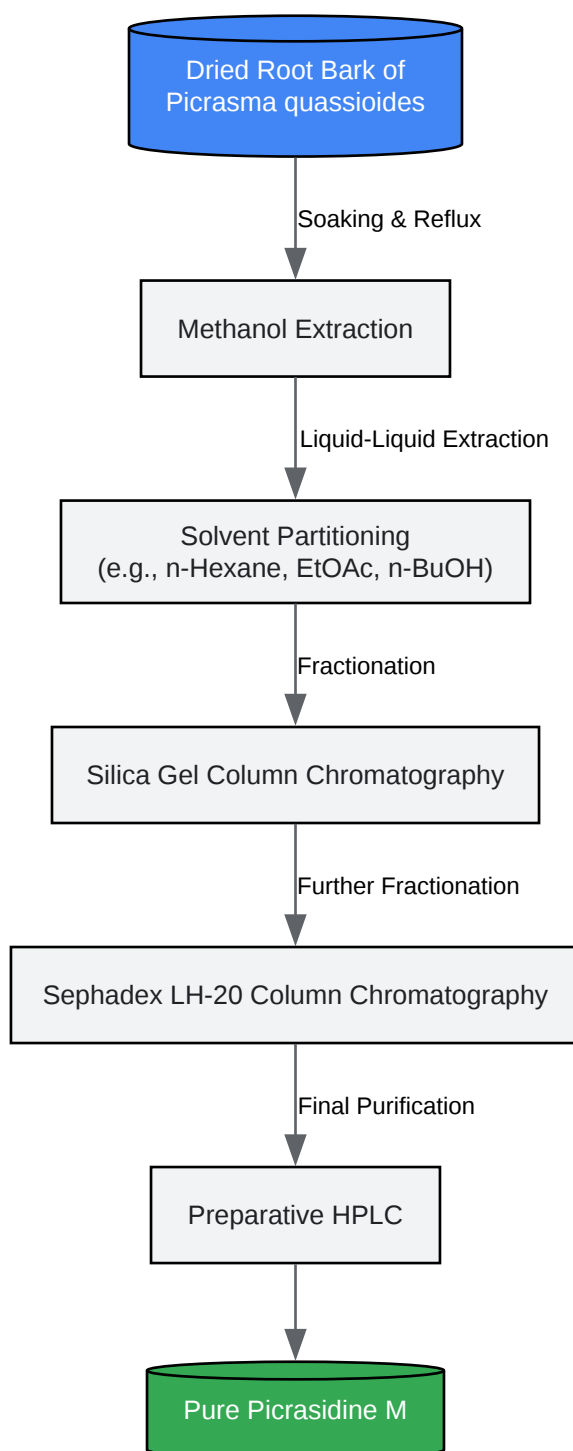
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Potential signaling pathways for **Picrasidine M** investigation.

## Experimental Protocols

Detailed experimental protocols for the isolation, characterization, and biological evaluation of **Picrasidine M** are not available in the public domain. However, based on the methodologies reported for other picrasidine alkaloids, the following workflows can be proposed.

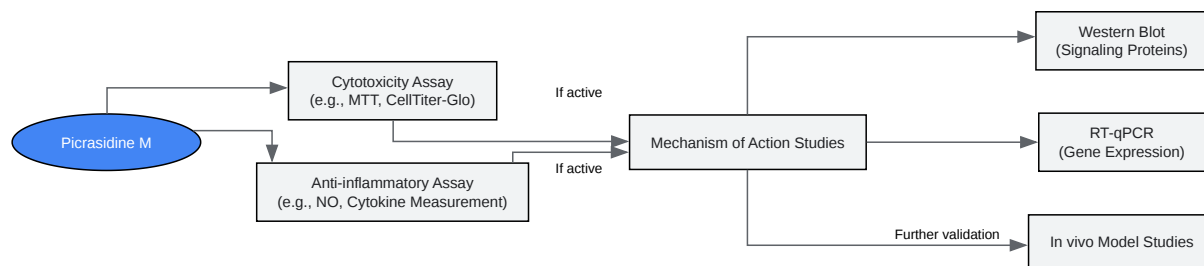
## Proposed Isolation and Purification Workflow



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A generalized workflow for the isolation of **Picrasidine M**.

## General Workflow for Biological Activity Screening



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A proposed workflow for evaluating the biological activity of **Picrasidine M**.

## Conclusion and Future Directions

**Picrasidine M** represents an understudied natural product with significant potential, given the demonstrated activities of its structural analogs. The immediate and most critical need is the acquisition and public dissemination of its complete physical, chemical, and spectroscopic data. Following this, a systematic investigation into its biological properties, particularly its anticancer and anti-inflammatory effects, is warranted. The signaling pathways and experimental workflows outlined in this guide provide a strategic roadmap for researchers to unlock the therapeutic potential of **Picrasidine M**. Such studies will be invaluable for drug discovery and development professionals seeking novel lead compounds from natural sources.

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## References

- 1. Picrasidine M | C29H22N4O4 | CID 5320555 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Picrasidine J, a Dimeric  $\beta$ -Carboline-Type Alkaloid from *Picrasma quassioides*, Inhibits Metastasis of Head and Neck Squamous Cell Carcinoma - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. Anticancer effects of picrasidine I on oral squamous cell carcinoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Picrasidine S Induces cGAS-Mediated Cellular Immune Response as a Novel Vaccine Adjuvant - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Picrasidine J, a Dimeric  $\beta$ -Carboline-Type Alkaloid from Picrasma quassioides, Inhibits Metastasis of Head and Neck Squamous Cell Carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
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